

Solubility of tert-Butylamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butylamine*

Cat. No.: *B042293*

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This guide provides a comprehensive overview of the solubility of **tert-butylamine** in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and chemical engineering who utilize **tert-butylamine** as a reagent or intermediate.

tert-Butylamine is a primary aliphatic amine with a bulky tert-butyl group. This structure influences its solubility characteristics, making it a versatile compound in organic synthesis. Its solubility is a critical parameter for reaction kinetics, process design, and purification methods.

Quantitative Solubility Data

The solubility of **tert-butylamine** is dependent on the nature of the solvent, temperature, and pressure. The following table summarizes available quantitative data on the solubility of **tert-butylamine** in selected organic solvents.

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Mole Fraction (x ₁)	Reference
Cyclohexane	25	Miscible	-	
Toluene	25	Miscible	-	
Diethyl ether	25	Miscible	-	
Ethanol	25	Miscible	-	
Acetone	25	Miscible	-	
Chloroform	25	Miscible	-	
n-Hexane	25	Miscible	-	
Benzene	25	Miscible	-	
Carbon Tetrachloride	25	Miscible	-	
Methanol	25	Miscible	-	

Note: In many common organic solvents, **tert-butylamine** is found to be miscible at standard conditions, meaning it can be mixed in all proportions without separation. For systems where miscibility is not observed, quantitative solubility data would be presented.

Experimental Protocols for Solubility Determination

The determination of the solubility of a compound like **tert-butylamine** in an organic solvent can be carried out using several established methods. A common approach is the isothermal equilibrium method.

Objective: To determine the equilibrium concentration of **tert-butylamine** in a specific organic solvent at a constant temperature.

Apparatus:

- Jacketed glass vessel with a magnetic stirrer

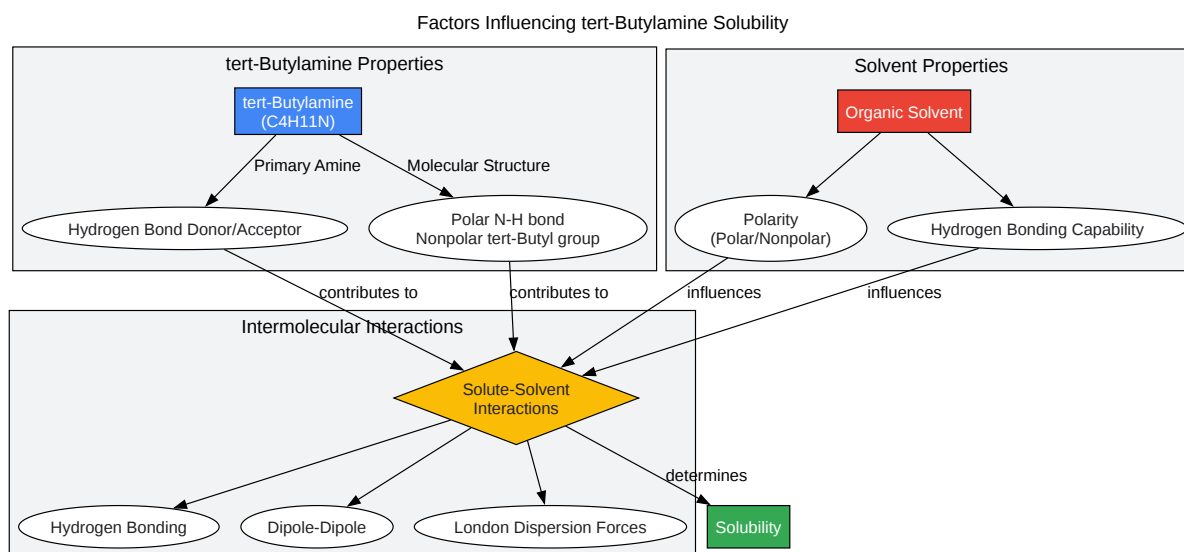
- Constant temperature water bath with a circulation pump
- Calibrated thermometer or thermocouple
- Analytical balance (± 0.0001 g)
- Gas chromatograph (GC) or a suitable analytical instrument for concentration measurement
- Syringes and filters

Procedure:

- **Preparation:** A known amount of the organic solvent is placed into the jacketed glass vessel. The vessel is connected to the constant temperature water bath, and the solvent is allowed to reach the desired temperature.
- **Equilibration:** An excess amount of **tert-butylamine** is added to the solvent. The mixture is then stirred continuously for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached. The temperature is monitored and maintained at a constant value throughout this period.
- **Sampling:** After equilibration, the stirring is stopped, and the mixture is allowed to stand undisturbed for a sufficient time to allow the undissolved solute to settle. A sample of the supernatant (the saturated solution) is carefully withdrawn using a syringe. The syringe is often pre-heated to the experimental temperature to prevent precipitation. The sample is then passed through a filter (e.g., a $0.45\ \mu\text{m}$ syringe filter) to remove any suspended particles.
- **Analysis:** A known mass of the filtered saturated solution is accurately weighed. The concentration of **tert-butylamine** in the sample is then determined using an appropriate analytical technique. Gas chromatography is a common method for this purpose. A calibration curve is typically prepared using standard solutions of **tert-butylamine** in the same solvent.
- **Calculation:** The solubility is then calculated from the concentration of **tert-butylamine** in the saturated solution and is typically expressed in terms of mass of solute per mass of solvent (g/100 g solvent) or as a mole fraction.

Factors Influencing Solubility: A Logical Relationship

The solubility of **tert-butylamine** in organic solvents is governed by a combination of factors, primarily related to intermolecular forces. The following diagram illustrates the key relationships influencing its solubility.



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Caption: Logical relationship of factors affecting **tert-butylamine** solubility.

This guide provides a foundational understanding of the solubility of **tert-butylamine** in organic solvents. For specific applications, it is always recommended to consult experimentally determined data at the relevant conditions of temperature and pressure.

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